

Foreword: The Significance of Three-Dimensional Structure

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: (R)-(+)-1,2-Octadecanediol

Cat. No.: B1506398

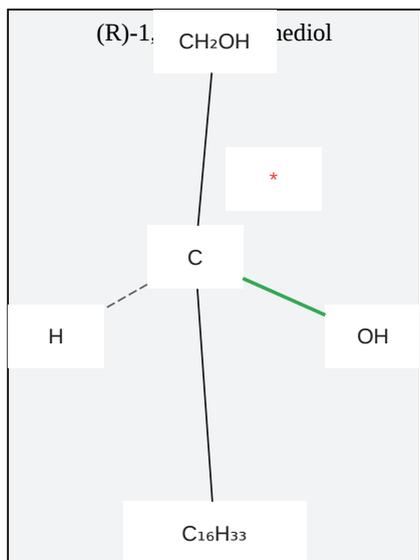
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In the realm of molecular science, the arrangement of atoms in three-dimensional space—the stereochemistry—is a critical determinant of a compound's function, activity, and safety. Molecules that are mirror images of each other, known as enantiomers, can exhibit profoundly different biological, pharmacological, and toxicological profiles.^{[1][2]} This guide provides a comprehensive exploration of the chirality and stereochemistry of 1,2-Octadecanediol, a long-chain diol with significant applications in the cosmetic and pharmaceutical industries. For researchers, scientists, and drug development professionals, a deep understanding of its stereochemical properties is not merely academic; it is fundamental to harnessing its full potential and ensuring product safety and efficacy.

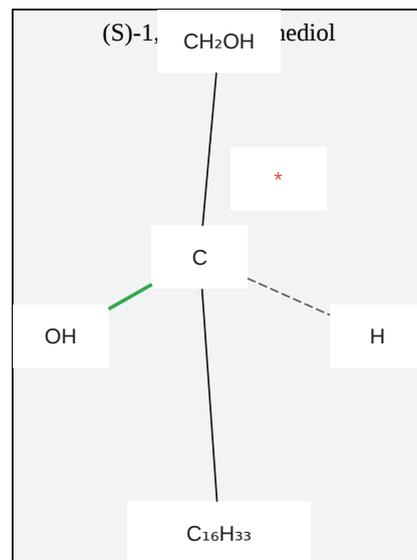
Foundational Concepts: Chirality in 1,2-Octadecanediol

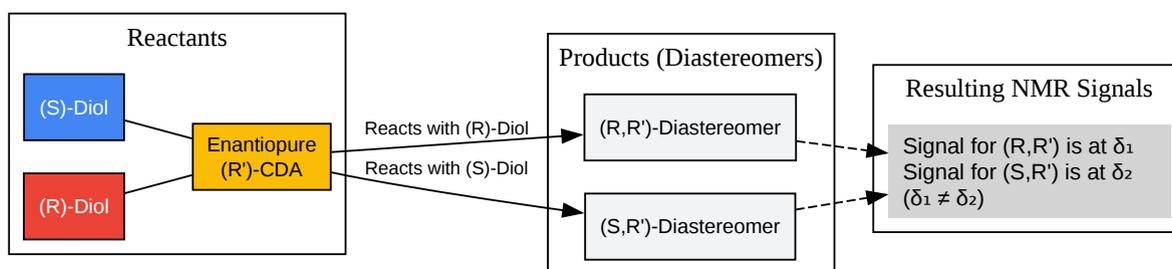
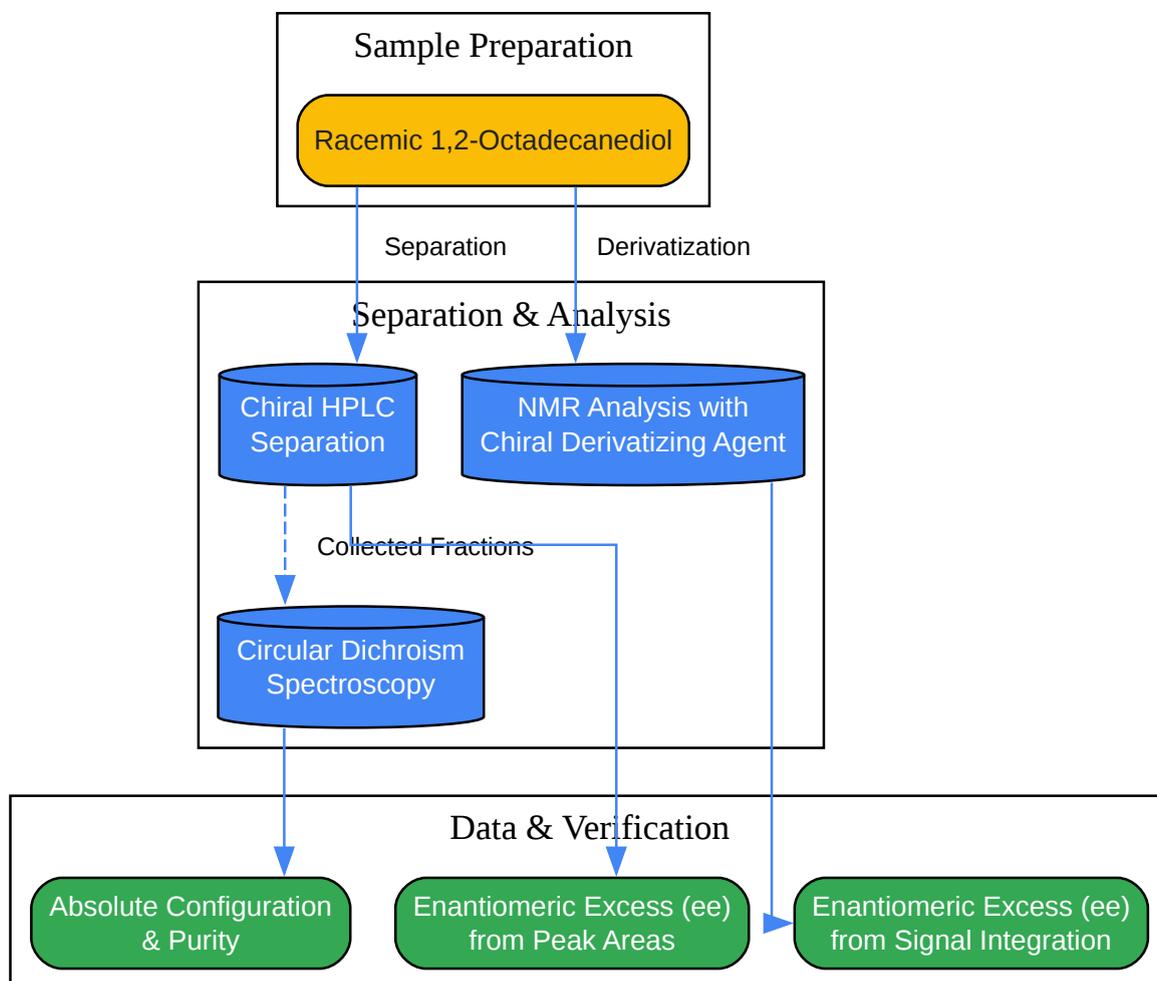
1,2-Octadecanediol, also known as stearyl glycol, is a glycol derivative of octadecane with the chemical formula $C_{18}H_{38}O_2$.^{[3][4]} Its structure consists of an 18-carbon chain with two hydroxyl (-OH) groups on the first and second carbon atoms. The presence of four different substituents around the second carbon atom (a hydroxyl group, a hydroxymethyl group, a hexadecyl chain, and a hydrogen atom) renders it a chiral center.

Consequently, 1,2-Octadecanediol exists as a pair of non-superimposable mirror-image stereoisomers, or enantiomers: (R)-1,2-Octadecanediol and (S)-1,2-Octadecanediol.^{[5][6]}



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Sources

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- To cite this document: BenchChem. [Foreword: The Significance of Three-Dimensional Structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1506398#chirality-and-stereochemistry-of-1-2-octadecanediol]

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Phone: (601) 213-4426

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